

2-Thiophenemethylamine CAS number 27757-85-3

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Compound of Interest

Compound Name: 2-Thiophenemethylamine

Cat. No.: B1293419

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An In-depth Technical Guide to **2-Thiophenemethylamine** (CAS 27757-85-3)

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **2-Thiophenemethylamine** (CAS No. 27757-85-3), a versatile heterocyclic building block with significant applications in pharmaceutical research, drug development, and materials science. Designed for researchers, medicinal chemists, and process development scientists, this document elucidates the compound's core properties, synthesis, characterization, and key applications, grounded in established scientific literature and protocols.

Core Compound Profile and Physicochemical Properties

2-Thiophenemethylamine, also known by synonyms such as 2-(Aminomethyl)thiophene and (2-Thienyl)methylamine, is an organic compound featuring a methylamine group attached to the 2-position of a thiophene ring.^{[1][2][3]} This structure, particularly the thiophene moiety, serves as a bioisostere for the benzene ring, making it a "privileged structure" in medicinal chemistry and a valuable precursor for a wide array of biologically active molecules.^{[4][5][6]} Its unique electronic and reactive properties make it an essential intermediate in the synthesis of complex organic molecules and functional materials.^{[4][7]}

The compound is typically a clear, colorless to pale yellow liquid with an amine-like odor.[3][8] It is sensitive to air and should be stored accordingly to prevent degradation.[1][3]

Table 1: Physicochemical Properties of **2-Thiophenemethylamine**

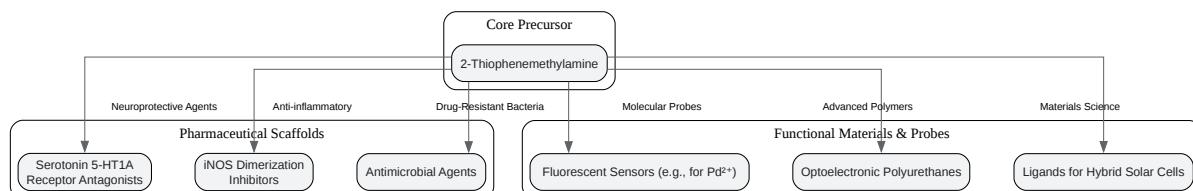
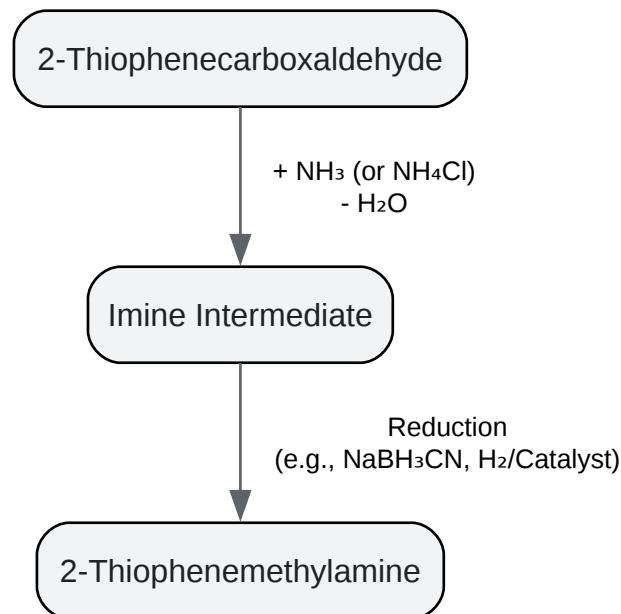
Property	Value	Source(s)
CAS Number	27757-85-3	[1][2]
Molecular Formula	C ₅ H ₇ NS	[1][2]
Molecular Weight	113.18 g/mol	[2]
Appearance	Clear colorless to yellow liquid	[1][9]
Boiling Point	95-99 °C at 28 mmHg	[1][8]
Density	1.103 g/mL at 25 °C	[1][8]
Refractive Index (n _{20/D})	1.5670	[1]
Flash Point	74 °C (165.2 °F) - closed cup	[1]
Solubility	Easily soluble in ethanol and chloroform.	[1][3]
pKa	8.95 ± 0.29 (Predicted)	[1][3]
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	[1]

Synthesis and Purification

The synthesis of **2-Thiophenemethylamine** can be achieved through several established routes. The most common and reliable methods include the reductive amination of 2-thiophenecarboxaldehyde or the reduction of 2-thiophenecarbonitrile. The reductive amination pathway is often preferred due to its operational simplicity and high yields.

Key Synthetic Pathway: Reductive Amination

This process involves the reaction of 2-thiophenecarboxaldehyde with an ammonia source to form an intermediate imine, which is then reduced *in situ* to the desired primary amine.



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